

Physical and chemical properties of methylvinyl-diethoxysilane

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Compound of Interest

Compound Name: Diethoxy(methyl)vinylsilane

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An In-depth Technical Guide to the Physical and Chemical Properties of Methylvinyl-diethoxysilane

Introduction

Methylvinyl-diethoxysilane is a bifunctional organosilicon compound that holds a significant position in the landscape of materials science and chemical synthesis. As an organoethoxysilane, its molecular architecture is uniquely tailored with two distinct types of reactive sites: hydrolyzable ethoxy groups attached to the silicon atom and a polymerizable vinyl group.^[1] This dual functionality allows it to act as a crucial intermediary, capable of forming stable covalent bonds with both inorganic and organic materials.^[2]

This guide serves as a technical resource for researchers, scientists, and drug development professionals, providing a comprehensive overview of the core physical and chemical properties of methylvinyl-diethoxysilane. We will delve into its molecular structure, reactivity, and characteristic properties, explaining the causality behind its behavior and its utility in advanced applications. The insights provided herein are intended to facilitate a deeper understanding of this versatile compound, enabling its effective use in surface modification, polymer synthesis, and the development of sophisticated composite materials.^{[3][4]}

Compound Identification and Core Physical Properties

Precise identification and an understanding of its fundamental physical characteristics are paramount for the safe and effective handling, storage, and application of methylvinyl-diethoxysilane in a laboratory or industrial setting.

Table 1: Compound Identification

Identifier	Value
Chemical Name	Methylvinyl-diethoxysilane [5]
Synonyms	Diethoxy(methyl)vinylsilane, Ethenyl-diethoxymethylsilane [6]
CAS Number	5507-44-8 [5]
Molecular Formula	C ₇ H ₁₆ O ₂ Si [5]
Molecular Weight	160.29 g/mol [5]
EC Number	226-850-4

| InChI Key | MBGQQKKTDDNCSG-UHFFFAOYSA-N[\[7\]](#) |

Table 2: Physical Properties

Property	Value
Appearance	Colorless transparent liquid [3]
Density	0.858 g/mL at 25 °C [6]
Boiling Point	133-134 °C [2]
Melting Point	< 0 °C [5] [6]
Refractive Index	n _{20/D} 1.401 - 1.409 [5]
Flash Point	16 °C (64 °F) [2] [5]
Solubility	Soluble in methanol [6]

| Hydrolytic Sensitivity | Reacts slowly with moisture/water[\[6\]](#) |

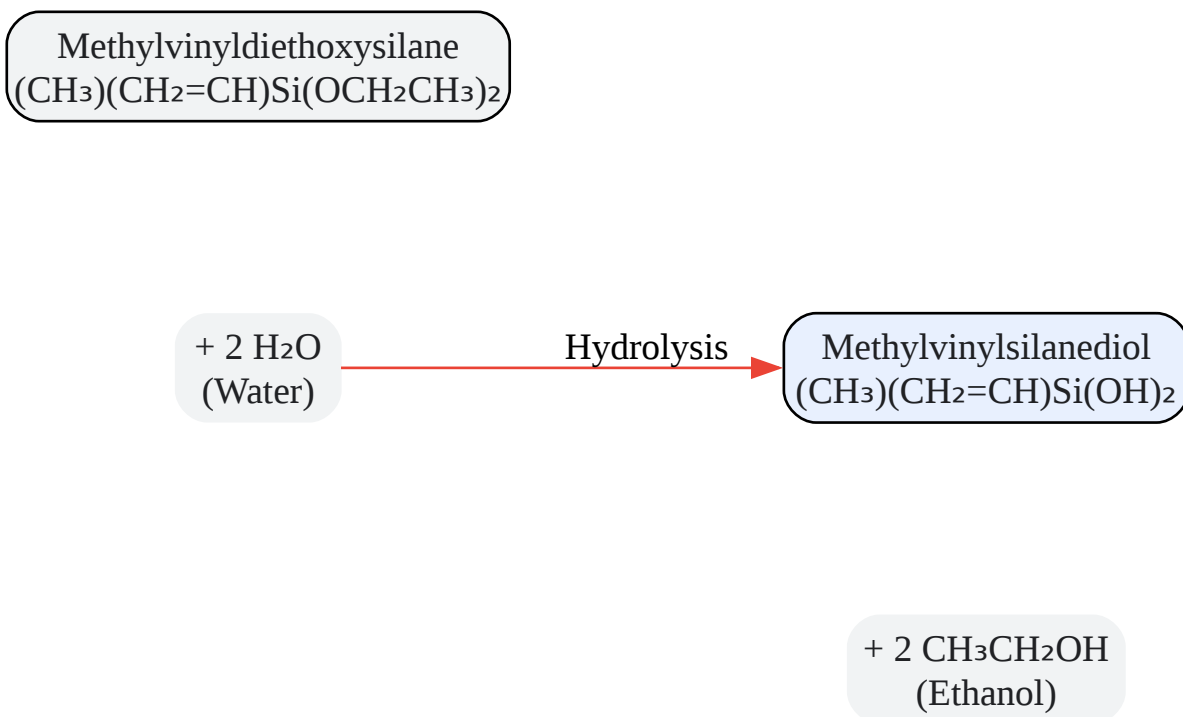
Molecular Structure and Reactivity

The utility of methylvinyl-diethoxysilane stems directly from its molecular structure, which features a central silicon atom bonded to a methyl group, a vinyl group, and two ethoxy groups. This arrangement provides two distinct pathways for chemical reactions, making it a highly versatile monomer and coupling agent.

Chemical Properties and Key Reactions

The reactivity of methylvinyl-diethoxysilane is dominated by the chemistry of its ethoxy and vinyl functional groups.

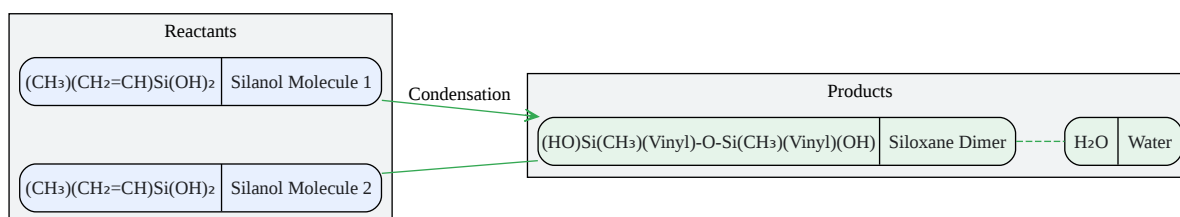
In the presence of water or moisture, the Si-O-C bonds of the ethoxy groups undergo hydrolysis.^[1] This reaction cleaves the ethoxy groups and replaces them with hydroxyl groups (-OH), forming reactive silanol intermediates and liberating ethanol as a byproduct.^[1] This process is the foundational step for forming durable siloxane bonds with inorganic substrates and for polymerization into silicone materials. The reaction can be catalyzed by both acids and bases.



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Caption: Hydrolysis of methylvinyl-diethoxysilane to form a reactive silanol intermediate and ethanol.

The silanol intermediates formed during hydrolysis are generally unstable and readily undergo condensation. In this process, two silanol groups react with each other to form a stable and strong siloxane bond (Si-O-Si), releasing a molecule of water. This self-condensation reaction is the basis for the formation of polysiloxane networks, which are the backbones of silicone polymers.



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Caption: Condensation of two silanol molecules to form a siloxane bond and a water molecule.

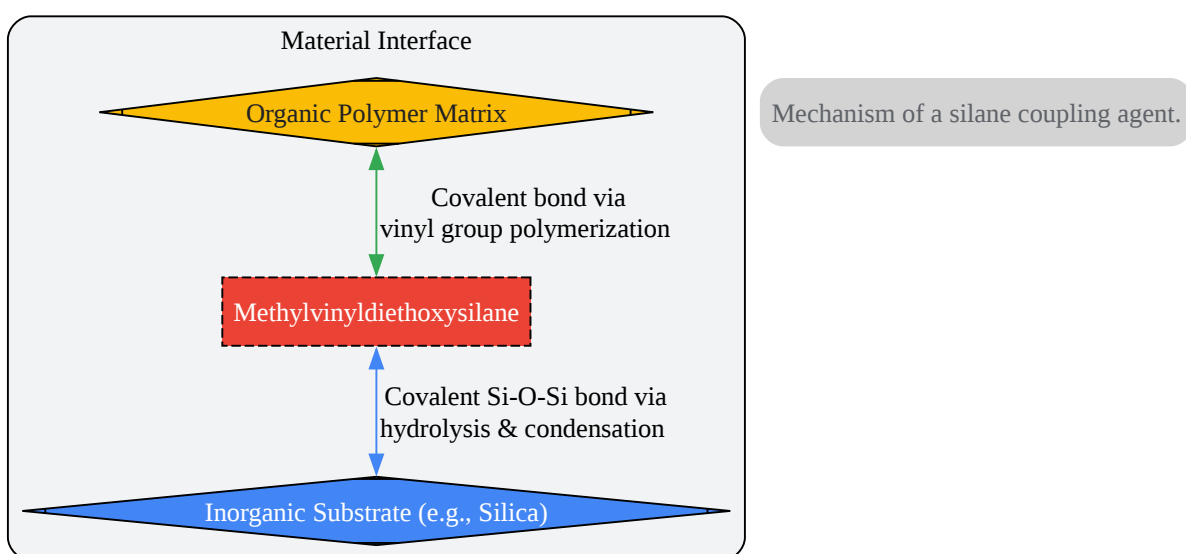
Independent of the hydrolysis and condensation at the silicon center, the vinyl group ($-\text{CH}=\text{CH}_2$) provides a site for organic reactivity. It can participate in free-radical polymerization or other addition reactions.[3] This functionality is critical when methylvinyl-diethoxysilane is used as a coupling agent or a cross-linker, as it allows the molecule to covalently bond to an organic polymer matrix.[4]

Applications in Research and Development

The dual reactivity of methylvinyl-diethoxysilane makes it a valuable component in several advanced applications.

Silane Coupling Agent

As a silane coupling agent, the molecule acts as a molecular bridge between inorganic and organic materials.[2] The ethoxy groups hydrolyze to form silanols, which then condense with hydroxyl groups on the surface of inorganic substrates like glass or silica, forming stable covalent bonds. The vinyl group extends away from the surface and can copolymerize with an organic resin during curing, creating a durable interface that improves adhesion and mechanical properties of the resulting composite material.[4]



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Caption: Mechanism of a silane coupling agent bridging an organic polymer and an inorganic substrate.

Monomer for Silicone Synthesis

Methylvinyl-diethoxysilane is an important monomer for producing methylvinyl silicone rubber (VMQ).[3] Through controlled hydrolysis and condensation, it can be used to synthesize cyclic methylvinylsiloxanes, which are key precursors for VMQ raw rubber.[3] The inclusion of vinyl groups in the polysiloxane backbone provides sites for vulcanization (cross-linking), which is essential for curing the rubber and achieving its desired mechanical properties.

Surface Modification

The ability to bond to surfaces makes this silane ideal for surface modification of microparticles and other materials.[2] This modification can dramatically alter surface properties, enhancing dispersion in a polymer matrix, improving adhesion, and modifying polarity and rheological behavior.[2] For drug development professionals, this is particularly relevant for the functionalization of drug carriers, where surface properties can dictate biocompatibility, drug loading, and release kinetics.

Experimental Protocol: Monitoring Hydrolysis via GC

To ensure the consistent performance of methylvinyl-diethoxysilane in formulations, it is crucial to understand its hydrolysis kinetics. The following protocol outlines a self-validating system for monitoring this reaction.

Objective: To determine the rate of hydrolysis of methylvinyl-diethoxysilane by quantifying the production of ethanol over time using Gas Chromatography (GC).

Methodology:

- **Preparation of Reaction Medium:** Prepare a buffered aqueous solution (e.g., phosphate buffer at pH 7.0) to maintain constant pH, as hydrolysis rates are pH-dependent. The use of a buffer ensures that any acidic or basic byproducts do not alter the reaction kinetics, thus validating the measured rate at that specific pH.
- **Reaction Initiation:** In a sealed, temperature-controlled reaction vessel, add a known concentration of methylvinyl-diethoxysilane to the buffered solution with vigorous stirring to ensure a homogenous mixture. An internal standard (e.g., n-propanol), which is chemically inert under the reaction conditions but has a distinct retention time in GC, must be added for accurate quantification.
- **Sampling:** At predetermined time intervals (e.g., 0, 5, 15, 30, 60, 120 minutes), withdraw a small aliquot of the reaction mixture. Immediately quench the reaction in the aliquot by adding it to a vial containing an excess of a non-polar solvent (e.g., hexane) and a drying agent to halt further hydrolysis.

- **GC Analysis:** Inject the organic phase of the quenched sample into a Gas Chromatograph equipped with a Flame Ionization Detector (FID). The GC column and temperature program should be optimized to achieve baseline separation of ethanol, the internal standard, and any unreacted silane.
- **Quantification and Data Analysis:** Create a calibration curve by analyzing standard solutions of ethanol with the internal standard. Use this curve to calculate the concentration of ethanol produced at each time point. Plot the concentration of ethanol versus time. The initial slope of this curve is proportional to the initial rate of hydrolysis.

Causality and Validation: This protocol is self-validating because the use of an internal standard corrects for variations in injection volume, while the buffered medium ensures that pH remains constant. The time-course sampling allows for the determination of the reaction rate, providing critical data for formulation stability and curing process optimization.

Safety, Handling, and Storage

Methylvinyl-diethoxysilane is a highly flammable liquid and vapor.^[1] It can also cause serious eye irritation.^[1] Proper safety precautions are mandatory.

- **Handling:** Work in a well-ventilated area or under a chemical fume hood.^[1] Wear appropriate personal protective equipment (PPE), including neoprene or nitrile rubber gloves, chemical goggles, and a lab coat.^[1] All containers and transfer lines must be grounded to prevent static discharge.^[1] Use only non-sparking tools.^[1]
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place away from heat, sparks, and open flames.^{[1][8]} The material is sensitive to moisture; therefore, storage under an inert atmosphere (e.g., nitrogen) is recommended to prevent premature hydrolysis.^[1]
- **Incompatibilities:** Avoid contact with water, moisture, strong oxidizing agents, and strong acids.^{[1][8]}

Conclusion

Methylvinyl-diethoxysilane is a highly functional and versatile chemical intermediate. Its unique molecular structure, featuring both hydrolyzable ethoxy groups and a polymerizable vinyl

group, allows it to serve as an effective bridge between inorganic and organic materials. A thorough understanding of its physical properties and chemical reactivity—particularly the competing and complementary reactions of hydrolysis, condensation, and vinyl polymerization—is essential for harnessing its full potential. For researchers in materials science and drug development, this silane offers a powerful tool for creating advanced composites, modifying surfaces, and synthesizing novel silicone-based materials with tailored properties.

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